

## Application Notes and Protocols for IR-820 Administration in In Vivo Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the administration of the near-infrared (NIR) dye **IR-820** in various in vivo studies. The protocols cover different administration routes, including intravenous, intraperitoneal, and oral, and are intended to guide researchers in designing and executing experiments for applications such as fluorescence imaging and photothermal therapy.

#### **Introduction to IR-820**

**IR-820** is a versatile near-infrared dye with applications in in vivo imaging and photothermal therapy.[1][2] Its ability to absorb and emit light in the NIR-II window (900-1700 nm) allows for deep tissue penetration and reduced autofluorescence, making it an excellent candidate for small animal imaging.[3][4] When administered in vivo, **IR-820** can bind to serum albumin, which enhances its fluorescence signal and circulation time.[5][6][7] This interaction is crucial for its application in imaging tumors and the vasculature.

## **Key Applications**

- NIR-II Fluorescence Imaging: Used for high-resolution imaging of tumors, vasculature, and for tracking biodistribution.[3][4][8]
- Photothermal Therapy (PTT): Upon irradiation with a laser of the appropriate wavelength, IR 820 generates heat, which can be used to ablate tumor cells.[3][4][8]



 Angiography: Its strong fluorescence in the blood allows for detailed imaging of blood vessels.[8]

## **Administration Route Comparison**

The choice of administration route depends on the specific research question and the target tissue. The following table summarizes the key characteristics of the most common administration routes for **IR-820**.

Administration Route	Peak Fluorescence Signal Time	Primary Clearance Route	Key Applications
Intravenous (IV)	48 hours[7][9]	Hepatobiliary[7][9]	Tumor imaging, cerebrovascular imaging, angiography, biodistribution studies
Intraperitoneal (IP)	6 hours[7][9]	Hepatobiliary[9]	General biodistribution studies, when IV access is difficult
Oral	N/A (for systemic circulation)	Gastrointestinal tract[6]	Gastrointestinal obstruction imaging[5]
Intramuscular (IM)	Localized signal at injection site	Local clearance	Localized tumor imaging and photothermal therapy[8]
Intratumoral	Localized signal at injection site	Local clearance	Direct tumor imaging and photothermal therapy[1][7]

# Experimental Protocols Intravenous (IV) Injection for Tumor and Cerebrovascular Imaging



This protocol is suitable for systemic delivery of **IR-820** to image tumors and brain vasculature in mouse models.

#### Materials:

- **IR-820** dye
- Phosphate Buffered Saline (PBS), 1x, sterile
- Animal model (e.g., tumor-bearing nude mice)
- Insulin syringes with 28-30 gauge needles
- Anesthesia (e.g., isoflurane)
- · Heating pad

#### Procedure:

- Preparation of IR-820 Solution:
  - Freshly prepare a solution of IR-820 in sterile 1x PBS. A typical concentration is 0.5 mg/mL.[8][10][11]
  - Vortex the solution to ensure the dye is fully dissolved.
- · Animal Preparation:
  - Anesthetize the mouse using isoflurane (2% in oxygen).
  - Place the mouse on a heating pad to maintain body temperature and dilate the tail veins.
- Injection:
  - Load the IR-820 solution into an insulin syringe.
  - Carefully inject 200 μL of the IR-820 solution into the lateral tail vein.[8][10][11]
- Imaging:



- Imaging can be performed at various time points post-injection. For tumor imaging, the signal gradually becomes clearer at longer time points (e.g., 24, 48, 72, 96 hours) due to the enhanced permeability and retention (EPR) effect.[6][12]
- For cerebrovascular imaging, imaging can commence shortly after injection.[8][10]
- Use an in vivo imaging system with the appropriate excitation (e.g., 793 nm laser) and emission filters for NIR-II imaging.[8][10][11]

## Intraperitoneal (IP) Injection for General Biodistribution Studies

This protocol is an alternative to IV injection for studying the systemic distribution of IR-820.

#### Materials:

- **IR-820** dye
- Phosphate Buffered Saline (PBS), 1x, sterile
- Animal model (e.g., hairless mice)
- Syringes with 25-27 gauge needles
- Anesthesia (e.g., isoflurane)

#### Procedure:

- Preparation of IR-820 Solution:
  - Prepare a 0.2 mM solution of IR-820 in sterile 1x PBS.[13]
- Animal Preparation:
  - Briefly anesthetize the mouse if necessary to ensure safe handling.
- Injection:



- o Gently restrain the mouse and tilt it slightly head-down.
- Insert the needle into the lower right quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or major blood vessels.
- Inject 100 μL of the IR-820 solution into the peritoneal cavity.[13]
- Imaging:
  - Serial imaging can be performed to track the biodistribution. The peak fluorescence signal is typically observed around 6 hours post-injection.[7][9]
  - The dye is cleared primarily through the hepatobiliary route.

## **Oral Administration for Gastrointestinal Imaging**

This protocol is designed for imaging the gastrointestinal tract, for example, in models of intestinal obstruction. For this application, **IR-820** is pre-mixed with albumin to form a complex. [5][6]

#### Materials:

- IR-820 dye
- Human Serum Albumin (HSA)
- Deionized water
- Animal model (e.g., mice with induced intestinal obstruction)
- Gavage needles

#### Procedure:

- Preparation of IR-820-Albumin Complex:
  - Synthesize the IR-820-albumin complex in vitro before administration.[5][6] A typical preparation involves incubating IR-820 with HSA.

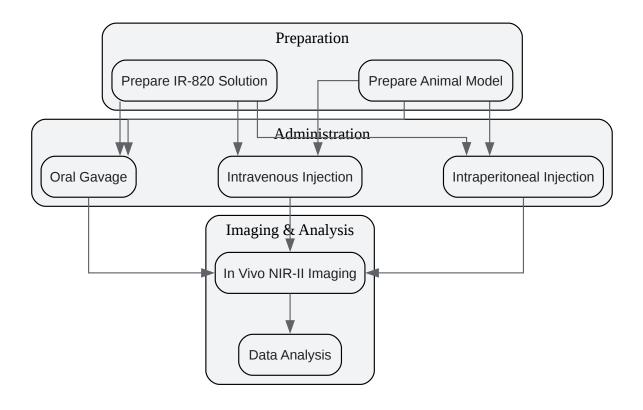


- · Animal Preparation:
  - The animal should be conscious for oral gavage.
- Administration:
  - $\circ$  Draw the IR-820-HSA complex solution (e.g., 400 μL of a 7.5 μM solution) into a syringe fitted with a gavage needle.[6][12]
  - Gently insert the gavage needle into the esophagus and deliver the solution into the stomach.
- · Imaging:
  - NIR-II fluorescence imaging of the gastrointestinal tract can be performed at different time points to track the passage of the complex.[6]
  - The complex is primarily excreted through the digestive tract.[6]

## **Visualizations**

**Experimental Workflow for In Vivo Imaging** 



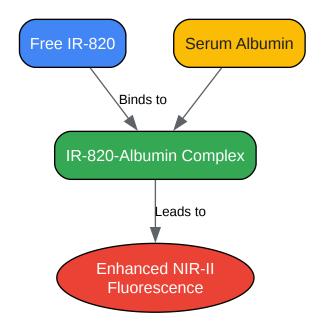


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Caption: General experimental workflow for in vivo studies using IR-820.

## **IR-820 Interaction with Serum Albumin**





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Caption: Interaction of IR-820 with serum albumin leading to enhanced fluorescence.

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